

Synthesis of Pentadec-5-en-1-yne: A Technical Guide

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Compound of Interest

Compound Name: Pentadec-5-en-1-yne

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Abstract

Pentadec-5-en-1-yne is a long-chain enyne, a class of organic compounds characterized by the presence of both a double and a triple carbon-carbon bond. Such motifs are found in various natural products and are valuable building blocks in organic synthesis. This technical guide outlines plausible synthetic pathways for **Pentadec-5-en-1-yne**, providing detailed experimental protocols for key transformations based on established methodologies. The guide summarizes quantitative data for analogous reactions to offer expected outcomes and includes visualizations of the synthetic routes to facilitate understanding and implementation in a laboratory setting.

Retrosynthetic Analysis

A retrosynthetic analysis of **Pentadec-5-en-1-yne** suggests several viable disconnection points. The most strategic disconnections involve the formation of the carbon-carbon bonds of the enyne moiety, primarily through transition metal-catalyzed cross-coupling reactions. Two primary retrosynthetic pathways are considered:

- Pathway A: Sonogashira Coupling: Disconnection at the C4-C5 bond suggests a Sonogashira coupling between a terminal alkyne and a vinyl halide. This approach would involve coupling a C13 vinyl halide with ethyne or a protected equivalent. A more practical

forward synthesis would involve coupling a shorter chain terminal alkyne with a longer chain vinyl halide.

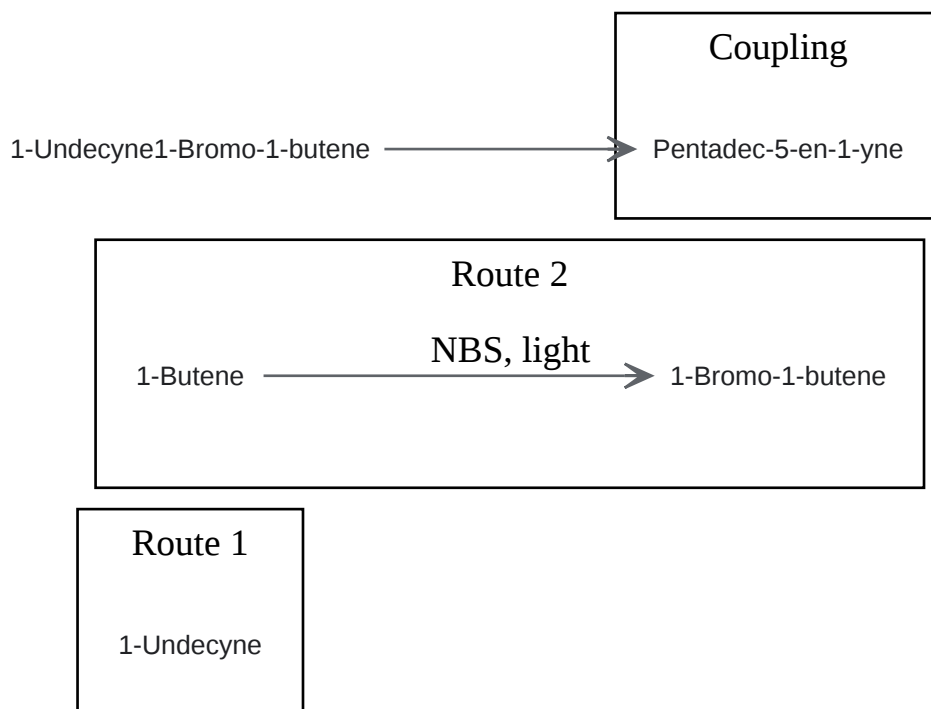
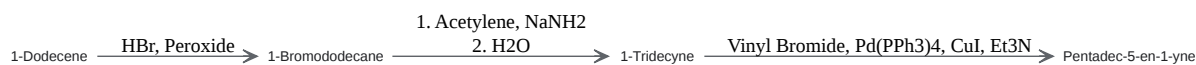
- **Pathway B: Negishi Coupling:** Another effective cross-coupling strategy is the Negishi coupling, which involves the reaction of an organozinc reagent with an organic halide. This would entail the coupling of an alkynylzinc reagent with a vinyl halide.

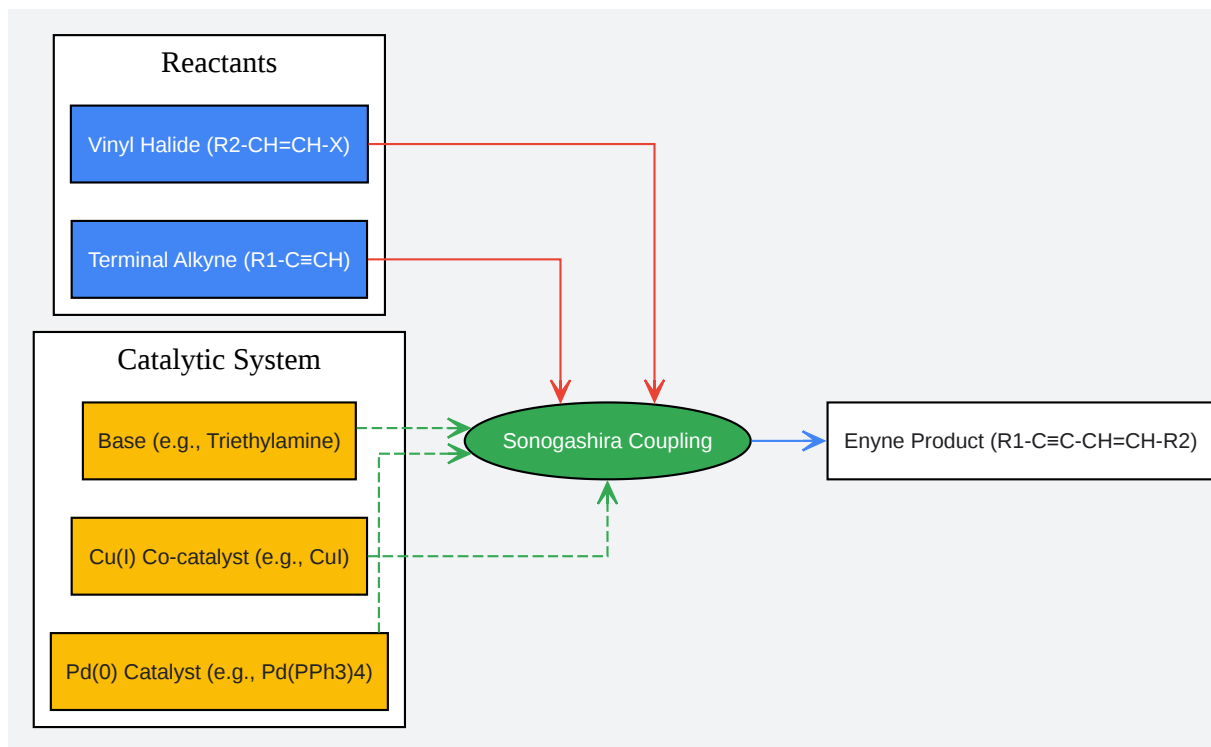
This guide will focus on a forward synthesis inspired by the Sonogashira coupling, a widely utilized and robust method for the formation of enynes.^{[1][2][3]}

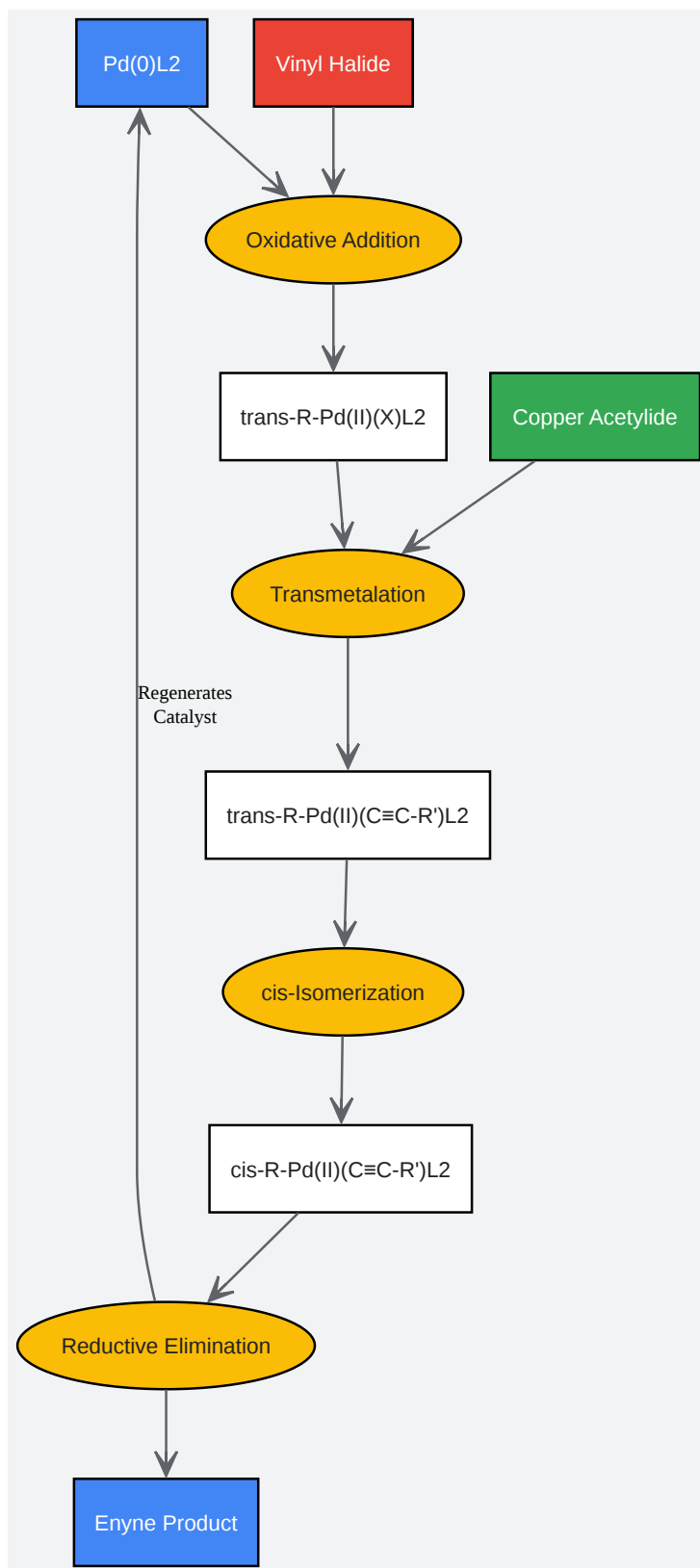
Proposed Synthetic Pathway: Sonogashira Coupling

The proposed synthesis of **Pentadec-5-en-1-yne** involves a two-step process starting from commercially available or readily synthesizable materials. The key step is a Sonogashira cross-coupling reaction between a terminal alkyne and a vinyl halide.

Overall Reaction Scheme:







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References

- 1. books.rsc.org [books.rsc.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Copper-free Sonogashira cross-coupling reactions: an overview - RSC Advances (RSC Publishing) DOI:10.1039/D0RA10575A [pubs.rsc.org]
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